Technical Guide: Procurement & Synthesis of 1-(4-Bromobutoxy)-3-iodobenzene

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Compound of Interest

Compound Name:	*1-(4-Bromobutoxy)-3-iodobenzene*
Cat. No.:	*B12065220*

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Executive Summary: The "Make vs. Buy" Decision

1-(4-Bromobutoxy)-3-iodobenzene is a bifunctional linker used to connect aryl motifs (via the iodine handle) to amine-containing pharmacophores (via the alkyl bromide handle). It is frequently employed in the synthesis of PROTACs, hybrid drugs (e.g., Aripiprazole analogs), and radiolabeled tracers.

Critical Market Insight: Unlike common reagents, this specific isomer is rarely available as an off-the-shelf catalog item. Most commercial listings are for the para-isomer (1-bromo-4-(4-bromobutoxy)benzene) or the chloro-analog.

- Direct Sourcing: High cost, long lead time (Custom Synthesis: 4–6 weeks, >$2,000/10g).
- In-House Synthesis: Low cost, rapid turnaround (<3 days, ~$80/10g).

Recommendation: For research scales (<50g), in-house synthesis is the superior strategy. This guide provides the validated protocol to synthesize this compound with >98% purity.

Chemical Profile & Specifications

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Property	Specification
Chemical Name	1-(4-Bromobutoxy)-3-iodobenzene
Synonyms	3-Iodophenyl 4-bromobutyl ether; Benzene, 1-(4-bromobutoxy)-3-iodo-
Molecular Formula	$C_{10}H_{12}BrIO$
Molecular Weight	355.01 g/mol
CAS Number	Not widely indexed (Search via SMILES: Ic1cccc(OCCCCBr)c1)
Key Functionality	Meta-Iodo: Aryl cross-coupling (Suzuki, Sonogashira).Alkyl Bromide: Nucleophilic substitution (ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">) with amines/thiols.
Solubility	Soluble in DCM, EtOAc, THF, DMSO. Insoluble in water.

Procurement Strategy: Raw Material Sourcing

Since the final compound is not standard, the supply chain strategy shifts to sourcing high-quality precursors.

Cost Analysis (Based on 10g Target Scale)

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Component	Role	CAS No.	Supplier Examples	Est. Price (Research Grade)
3-Iodophenol	Limiting Reagent	626-02-8	Sigma-Aldrich, Spectrochem, Combi-Blocks	~$40 / 25g
1,4-Dibromobutane	Linker (Excess)	110-52-1	TCI, Alfa Aesar, Oakwood	~$20 / 100g
Potassium Carbonate	Base	584-08-7	Fisher, VWR	~$15 / 500g
Acetonitrile (MeCN)	Solvent	75-05-8	Honeywell, Merck	~$30 / 1L

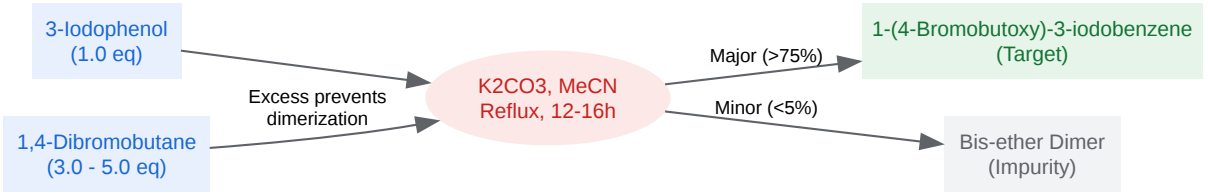
Total Material Cost (Est.): ~

1,500 to $3,500** depending on the CRO.

Technical Protocol: Validated Synthesis

This protocol utilizes a Williamson Ether Synthesis. The critical technical challenge is preventing the formation of the "dimer" byproduct (1,4-bis(3-iodophenoxy)butane), where the linker reacts with two phenol molecules.

Reaction Scheme



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Figure 1: Synthesis pathway designed to minimize dimerization by using excess alkyl dihalide.

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Step-by-Step Methodology

1. Setup:

- Equip a 250 mL round-bottom flask with a magnetic stir bar and a reflux condenser.
- Add 3-Iodophenol (5.0 g, 22.7 mmol) and Potassium Carbonate (K_2CO_3) (9.4 g, 68.1 mmol, 3.0 eq).
- Suspend in Acetonitrile (MeCN) (100 mL). Note: Acetone can be used but MeCN offers a higher reflux temperature for faster kinetics.

2. Addition:

- Add 1,4-Dibromobutane (14.7 g, 8.1 mL, 68.1 mmol, 3.0 eq) in one portion.
- Scientific Rationale: A large excess (3–5 equivalents) of the dibromide is strictly required to statistically favor the mono-alkylation over the bis-alkylation.

3. Reaction:

- Heat the mixture to reflux (approx. 80–82°C) with vigorous stirring.
- Monitor by TLC (Hexane/EtOAc 9:1). The product (

) should appear as the starting phenol (

) disappears. Reaction time: 12–16 hours.

4. Workup:

- Cool to room temperature. Filter off the inorganic salts (KBr, excess K_2CO_3).
- Concentrate the filtrate under reduced pressure to remove MeCN.
- Dissolve the residue in Ethyl Acetate (EtOAc) and wash with Water (2x) and Brine (1x).
- Dry over anhydrous Na_2SO_4, filter, and concentrate.

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5. Purification (Critical):

- The crude oil contains the product, excess 1,4-dibromobutane, and trace dimer.
- Vacuum Distillation: Can be used to remove excess 1,4-dibromobutane (b.p. 197°C) if working on >20g scale.
- Column Chromatography: For <20g scale, use silica gel.[1] Elute with 100% Hexanes to remove excess dibromide, then gradient to 5% EtOAc/Hexanes to elute the product.

6. Characterization Targets:

- ^{1}H NMR (400 MHz, $CDCl_3$):

  7.2–6.9 (m, 4H, Ar-H), 3.95 (t, 2H, -O-CH_2-), 3.50 (t, 2H, -CH_2-Br), 2.0–1.8 (m, 4H, internal -CH_2-).

- Purity: >98% by HPLC.

Quality Control & Handling

Analytical Checkpoints

When receiving or synthesizing this compound, verify the following to ensure downstream success:

Test	Acceptance Criteria	Failure Mode
H-NMR Integration	Ratio of O-CH_2 to Br-CH_2 must be 1:1.	Ratio > 1:1 indicates dimer contamination.
TLC Analysis	Single spot in 10% EtOAc/Hexane.	Lower spot indicates unreacted phenol (poison for Suzuki couplings).
Appearance	Clear, colorless to pale yellow oil.	Dark brown indicates iodine liberation (store in dark).

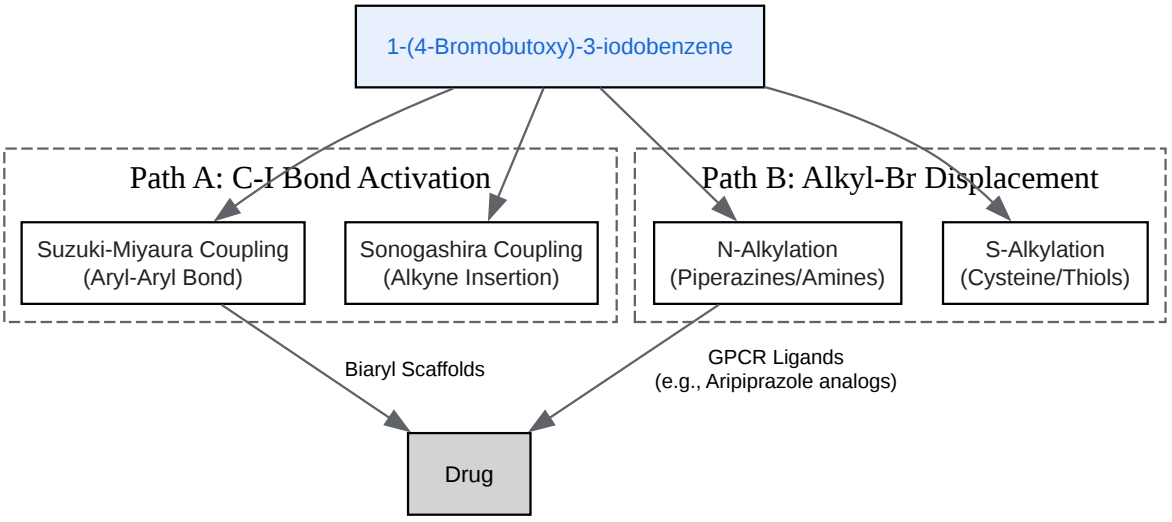
Storage & Stability

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- Light Sensitivity: Aryl iodides are light-sensitive. Store in amber vials.
- Temperature: Stable at 4°C. Long-term storage at -20°C recommended to prevent slow hydrolysis of the alkyl bromide.

Strategic Applications in Drug Discovery

This intermediate is a "privileged linker" in medicinal chemistry.



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Figure 2: Divergent synthetic utility of the halo-alkoxy scaffold.

- GPCR Ligands: The 4-carbon tether is the optimal length for many dopamine (D2) and serotonin (5-HT) receptor ligands (e.g., connecting a phenylpiperazine headgroup to a lipophilic tail).
- PROTAC Linkers: The alkyl chain serves as the spacer between the E3 ligase ligand and the protein of interest (POI) ligand.
- Radioiodination: The iodine atom can be exchanged for Iodine-123 or Iodine-131 via metal-catalyzed exchange for SPECT imaging agents.

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Sources

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